

Thermal Properties & Decomposition Data

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Compound Focus: Pentakis(dimethylamino)tantalum(V)

CAS No.: 19824-59-0

Cat. No.: S1480260

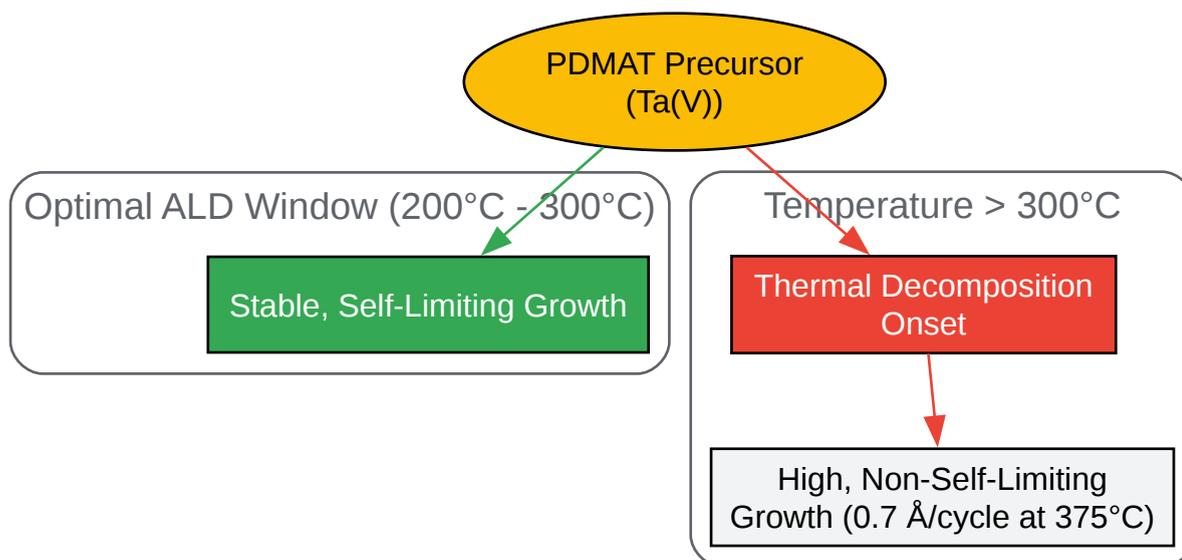
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The table below summarizes key thermal characteristics of PDMAT (Pentakis(dimethylamino)tantalum) based on available information:

Property	Value / Description	Context / Conditions
Thermal Decomposition Onset	Above 300°C	Indicates temperature where significant decomposition begins in the absence of a co-reactant [1].
Growth Rate at 375°C	0.7 Å/cycle	Observed when PDMAT is used alone, confirming thermal decomposition [1].
Optimal ALD Window	200 - 300°C	Stable, self-limiting growth region; minimal thermal decomposition [1].
Boiling Point	90°C @ 0.8 mmHg (subl.) [2]	-
Melting Point	150-180°C (decomposes) [2]	-

Decomposition Process & Impact on ALD

Understanding PDMAT's thermal stability is critical for effective Atomic Layer Deposition (ALD). The following diagram illustrates the temperature-dependent behavior:



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> PDMAT transitions from stable ALD growth to thermal decomposition as temperature exceeds 300°C.

The **primary experimental observation** for thermal decomposition is an **increase in growth rate per cycle (GPC)** in the absence of a co-reactant [1]. A sharp rise in GPC to 0.7 Å/cycle at 375°C, compared to around 0.6 Å/cycle in the optimal window, provides clear evidence of decomposition [1].

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References

1. Atomic layer deposition of TaN and Ta₃N₅ using pentakis ... [sciencedirect.com]
2. PDMAT Precursor (Pentakis(dimethylamino)tantalum) [merckgroup.com]

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